

Navigating the Landscape of Cyanuric Acid- $^{13}\text{C}_3$ Standards: A Technical Guide

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Compound of Interest

Compound Name: Cyanuric acid- $^{13}\text{C}_3$

Cat. No.: B12371575

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is a cornerstone of accurate quantification in mass spectrometry. This in-depth guide provides a comprehensive overview of the commercial availability and purity of Cyanuric Acid- $^{13}\text{C}_3$, a critical internal standard for the analysis of melamine and its derivatives.

Cyanuric Acid- $^{13}\text{C}_3$ serves as an ideal internal standard for the quantification of cyanuric acid and related compounds in various matrices, including food, environmental, and biological samples. Its structural and chemical similarity to the unlabeled analyte ensures comparable extraction efficiency and ionization response, while its mass shift allows for clear differentiation in mass spectrometric analyses. This principle, known as isotope dilution mass spectrometry, is the gold standard for accurate and precise quantification.

Commercial Availability

A range of suppliers offer Cyanuric Acid- $^{13}\text{C}_3$ standards in various formats, from neat solids to solutions in specified concentrations. The choice of format depends on the specific needs of the laboratory and the intended application. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Format	Available Quantities/Concentrations
Sigma-Aldrich (Merck)	Cyanuric acid- ¹³ C ₃	201996-37-4	Neat Solid	10 mg
Cyanuric acid- ¹³ C ₃ PESTANAL®, analytical standard	201996-37-4	Neat Solid	10 mg	
Santa Cruz Biotechnology	Cyanuric Acid- ¹³ C ₃	201996-37-4	Neat Solid	Inquire
LGC Standards	Cyanuric Acid- ¹³ C ₃	201996-37-4	Neat Solid	5 mg, 50 mg
MedchemExpress	Cyanuric acid- ¹³ C ₃	201996-37-4	Neat Solid	1 mg, 5 mg
Cambridge Isotope Laboratories, Inc.	Cyanuric acid (¹³ C ₃ , 99%)	201996-37-4	Solution	100 µg/mL in Water (1.2 mL)
CRM LABSTANDARD	Cyanuric Acid- ¹³ C ₃ solution	201996-37-4	Solution	100 mg/L, 1000 mg/L in Methanol (1.1 mL ampoule)

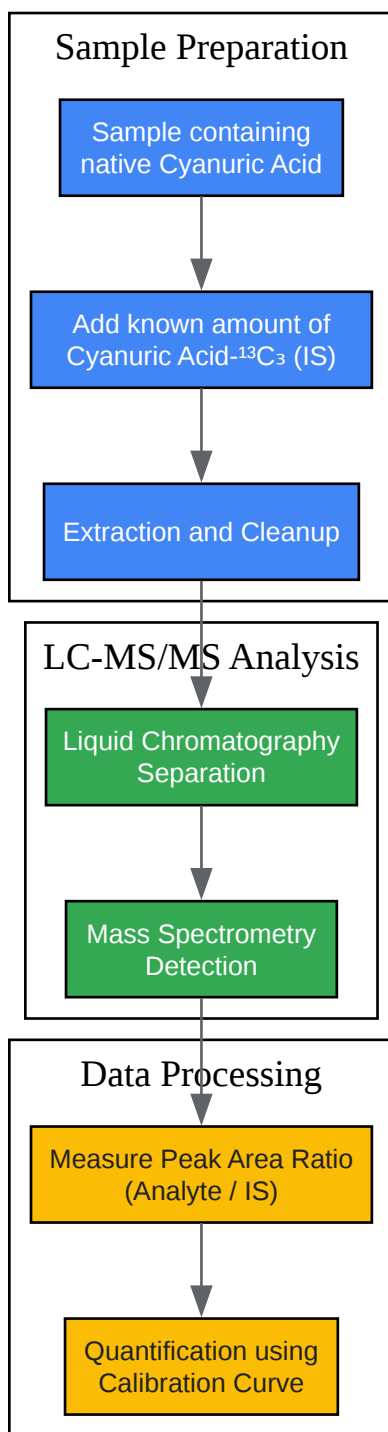
Purity Specifications

The purity of an internal standard is paramount for accurate quantification. Suppliers typically provide a Certificate of Analysis (CoA) with detailed information on chemical and isotopic purity. It is crucial to consult the lot-specific CoA for precise data.

Supplier	Chemical Purity Specification	Isotopic Purity/Enrichment Specification	Analytical Method
Sigma-Aldrich (Merck)	≥97% (CP)	99 atom % ¹³ C	Refer to CoA
Santa Cruz Biotechnology	≥95% ^[1]	99% ^[1]	Refer to CoA ^[1]
LGC Standards	>95% (HPLC) ^[2]	Not specified on product page	HPLC ^[2]
MedchemExpress	Not specified on product page	Not specified on product page	Refer to CoA
Cambridge Isotope Laboratories, Inc.	Not specified on product page	99%	Refer to CoA
CRM LABSTANDARD	Not specified on product page	Not specified on product page	Refer to CoA

Principle of Isotope Dilution Mass Spectrometry

The use of Cyanuric Acid-¹³C₃ as an internal standard is based on the principle of isotope dilution mass spectrometry. This technique involves adding a known amount of the labeled standard to a sample before any sample preparation steps. The labeled standard and the native analyte behave identically during extraction, cleanup, and analysis. The ratio of the signal from the native analyte to the signal from the labeled standard in the mass spectrometer is then used to calculate the concentration of the native analyte in the original sample. This method effectively corrects for any sample loss during preparation and for variations in instrument response.



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Principle of Isotope Dilution Mass Spectrometry.

Experimental Protocol: Quantification of Cyanuric Acid in Food Matrices by LC-MS/MS

The following is a generalized experimental protocol for the quantification of cyanuric acid in a food matrix using Cyanuric Acid- $^{13}\text{C}_3$ as an internal standard. This protocol is based on established methods and should be optimized for the specific matrix and instrumentation used.

1. Reagents and Materials

- Cyanuric Acid standard
- Cyanuric Acid- $^{13}\text{C}_3$ internal standard solution (e.g., 1 $\mu\text{g/mL}$ in a suitable solvent)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., mixed-mode cation exchange)

2. Sample Preparation

- Homogenization: Homogenize the solid food sample.
- Spiking: To a known weight of the homogenized sample (e.g., 1 g), add a precise volume of the Cyanuric Acid- $^{13}\text{C}_3$ internal standard solution.
- Extraction: Add an appropriate extraction solvent (e.g., acetonitrile/water, 50/50, v/v) to the spiked sample. Vortex and sonicate to ensure thorough extraction.
- Centrifugation: Centrifuge the sample to pellet solid material.
- Cleanup (SPE): Condition the SPE cartridge according to the manufacturer's instructions. Load the supernatant from the centrifugation step onto the cartridge. Wash the cartridge to

remove interfering substances. Elute the analyte and internal standard with a suitable elution solvent.

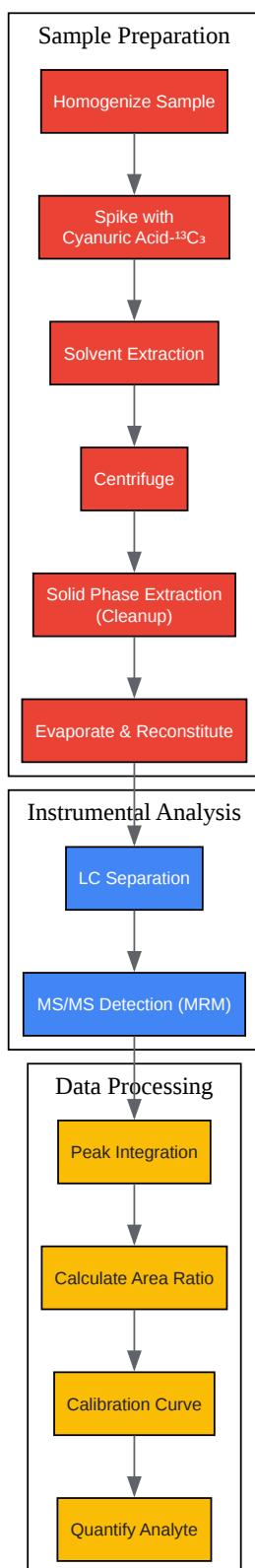
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a known volume of a solvent compatible with the LC mobile phase.

3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A suitable column for polar compounds (e.g., HILIC or a polar-embedded C18).
 - Mobile Phase: A gradient of two mobile phases, for example:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile with 0.1% formic acid
 - Flow Rate: A typical flow rate for a standard analytical column is 0.2-0.5 mL/min.
 - Injection Volume: 5-10 µL.
- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used for cyanuric acid.
 - Multiple Reaction Monitoring (MRM): Monitor at least two MRM transitions for both cyanuric acid and Cyanuric Acid-¹³C₃ for confident identification and quantification.
 - Cyanuric Acid: e.g., Q1: 128.0 → Q3: 42.0 (quantifier), Q1: 128.0 → Q3: 85.0 (qualifier)
 - Cyanuric Acid-¹³C₃: e.g., Q1: 131.0 → Q3: 43.0 (quantifier), Q1: 131.0 → Q3: 87.0 (qualifier)
 - Optimize MS parameters such as collision energy and cone voltage for maximum signal intensity.

4. Data Analysis

- Integrate the peak areas for the quantifier MRM transitions of both cyanuric acid and Cyanuric Acid- $^{13}\text{C}_3$.
- Calculate the peak area ratio of cyanuric acid to Cyanuric Acid- $^{13}\text{C}_3$.
- Prepare a calibration curve by analyzing a series of calibration standards containing known concentrations of cyanuric acid and a constant concentration of Cyanuric Acid- $^{13}\text{C}_3$. Plot the peak area ratio against the concentration of cyanuric acid.
- Determine the concentration of cyanuric acid in the sample by interpolating its peak area ratio on the calibration curve.



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Analytical Workflow for Cyanuric Acid Quantification.

This guide provides a foundational understanding of the commercial availability, purity, and application of Cyanuric Acid- $^{13}\text{C}_3$ standards. For successful implementation, researchers should always refer to the supplier's documentation and develop and validate methods specific to their analytical needs.

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References

- 1. scbt.com [scbt.com]
- 2. Cyanuric Acid- $^{13}\text{C}_3$ | CAS 201996-37-4 | LGC Standards [lgcstandards.com]
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